

The efflux pump inhibitor timcodar improves the potency of antimycobacterial agents

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Compound of Interest

Compound Name: *Timcodar*

Cat. No.: *B1681317*

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Antimicrob Agents Chemother. 2015 Mar;59(3):1534-41.--INVALID-LINK--Antimicrob Agents Chemother. 2015 Mar;59(3):1534-41.doi: 10.1128/AAC.04271-14.Epub 2014 Dec 22.1Aeras, Rockville, Maryland, USA.2Division of Clinical Pharmacology, Department of Medicine, University of Cape Town, Cape Town, South Africa.3Institute for Tuberculosis Research, College of Pharmacy, University of Illinois at Chicago, Chicago, Illinois, USA.4Department of Pharmacotherapy and Translational Research, College of Pharmacy, University of Florida, Gainesville, Florida, USA.5Center for Tuberculosis Research, Department of Medicine, Johns Hopkins University, Baltimore, Maryland, USA.6Department of Pathology, Johns Hopkins University, Baltimore, Maryland, USA.7Department of Chemical Biology and Therapeutics, St. Jude Children's Research Hospital, Memphis, Tennessee, USA.PMID: 25534737PMCID: PMC4325791DOI: 10.1128/AAC.04271-14

Previous studies indicated that inhibition of efflux pumps augments tuberculosis therapy. In this study, we used **timcodar** (formerly VX-853) to determine if this efflux pump inhibitor could increase the potency of antituberculosis (anti-TB) drugs against *Mycobacterium tuberculosis* in vitro and in vivo combination studies. When used alone, **timcodar** weakly inhibited *M. tuberculosis* growth in broth culture (MIC, 19 µg/ml); however

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